

effect of AS2863619 on T cell proliferation and viability

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Compound of Interest

Compound Name: AS2863619

Cat. No.: B605613

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Technical Support Center: AS2863619

This technical support center provides researchers, scientists, and drug development professionals with detailed information, troubleshooting guides, and frequently asked questions regarding the use of **AS2863619** in T cell experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary effect of **AS2863619** on T cells?

A1: **AS2863619** is a potent, orally active inhibitor of cyclin-dependent kinase 8 (CDK8) and CDK19.^[1] Its primary effect on T cells is the induction of the transcription factor Foxp3, which is a key controller of regulatory T cell (Treg) function.^[2] This process effectively converts conventional T cells (Tconv), including naïve, effector, and memory CD4+ and CD8+ T cells, into immunosuppressive Foxp3+ Treg-like cells.^{[2][3]}

Q2: How does **AS2863619** affect T cell proliferation?

A2: The effect of **AS2863619** on T cell proliferation is primarily indirect. By converting antigen-specific effector T cells into suppressive Tregs, it inhibits the proliferation of the remaining effector T cell population.^[3] In vivo studies have shown that **AS2863619** inhibits the activation of conventional T cells.^[1] The induced Tregs themselves are functional and can suppress the proliferation of other effector T cells, a hallmark of Treg activity.^{[4][5]} Studies with other structurally different CDK8/19 inhibitors have shown that at concentrations effective for Treg

induction, there is no direct impact on T cell proliferation; however, proliferation can be inhibited at significantly higher concentrations.[6]

Q3: Does **AS2863619** impact T cell viability?

A3: Based on available data, **AS2863619** does not appear to negatively impact T cell viability at effective concentrations. In vivo studies in mice using oral administration of 30mg/kg did not show any discernible toxicity.[1] This suggests that the compound is well-tolerated and does not induce widespread cell death.

Q4: What is the molecular mechanism of action for **AS2863619** in T cells?

A4: **AS2863619**'s mechanism is dependent on T-cell receptor (TCR) and IL-2 signaling but is independent of TGF- β . [1][3] In activated T cells, CDK8 and CDK19 normally inactivate the transcription factor STAT5 through serine phosphorylation, which represses Foxp3 expression. [3] **AS2863619** inhibits CDK8/19, preventing this inactivation.[3] This leads to sustained STAT5 activation (tyrosine phosphorylation), allowing it to bind to the Foxp3 gene locus and induce its expression, thereby driving the Treg phenotype.[3]

Data Summary

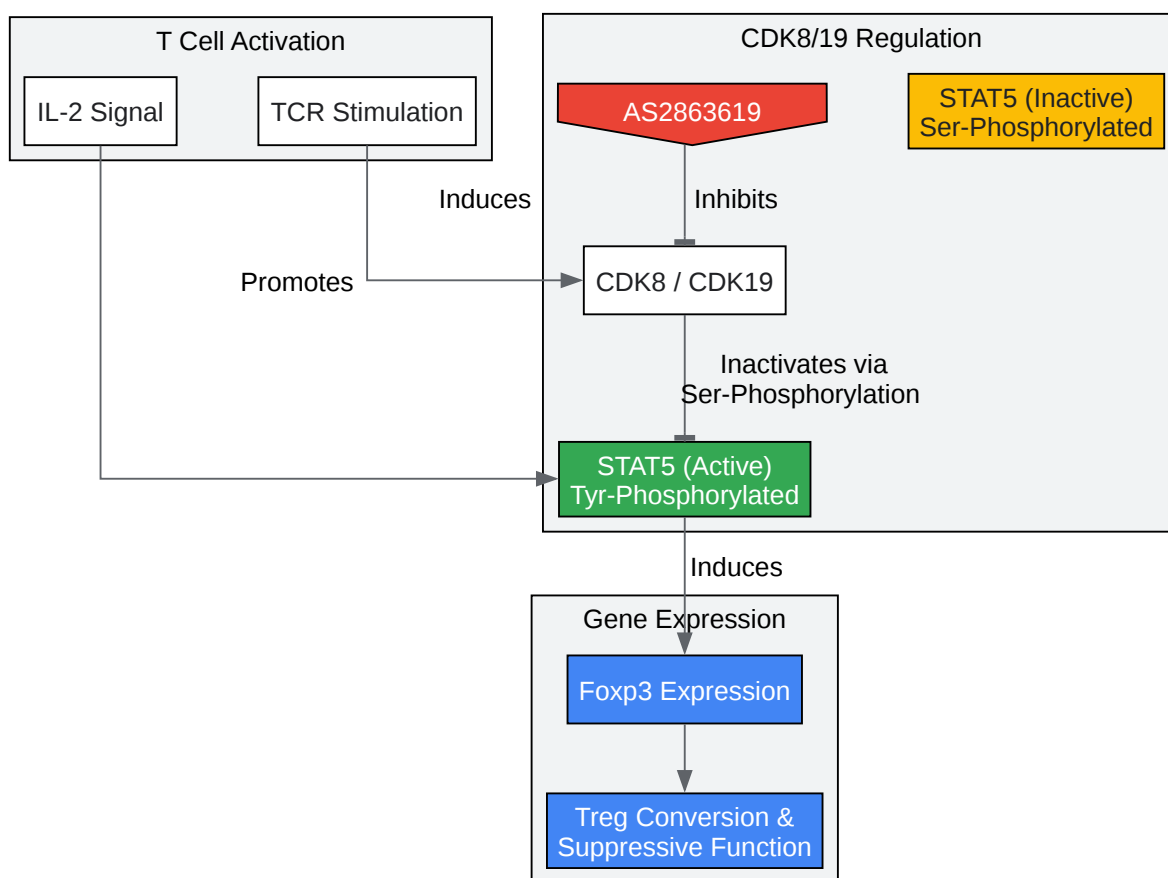
Table 1: Characteristics of **AS2863619**

Parameter	Description
Target	Cyclin-dependent kinase 8 (CDK8) and CDK19
IC50	CDK8: 0.61 nM, CDK19: 4.28 nM[1]
Primary Cellular Effect	Induces Foxp3 expression in CD4+ and CD8+ T cells, converting them to a Treg phenotype.[1][3]
Signaling Dependency	Requires TCR stimulation and is IL-2 dependent; TGF- β independent.[1]

Table 2: In Vitro Effect of **AS2863619** on STAT5 Phosphorylation in Mouse CD4+ T Cells

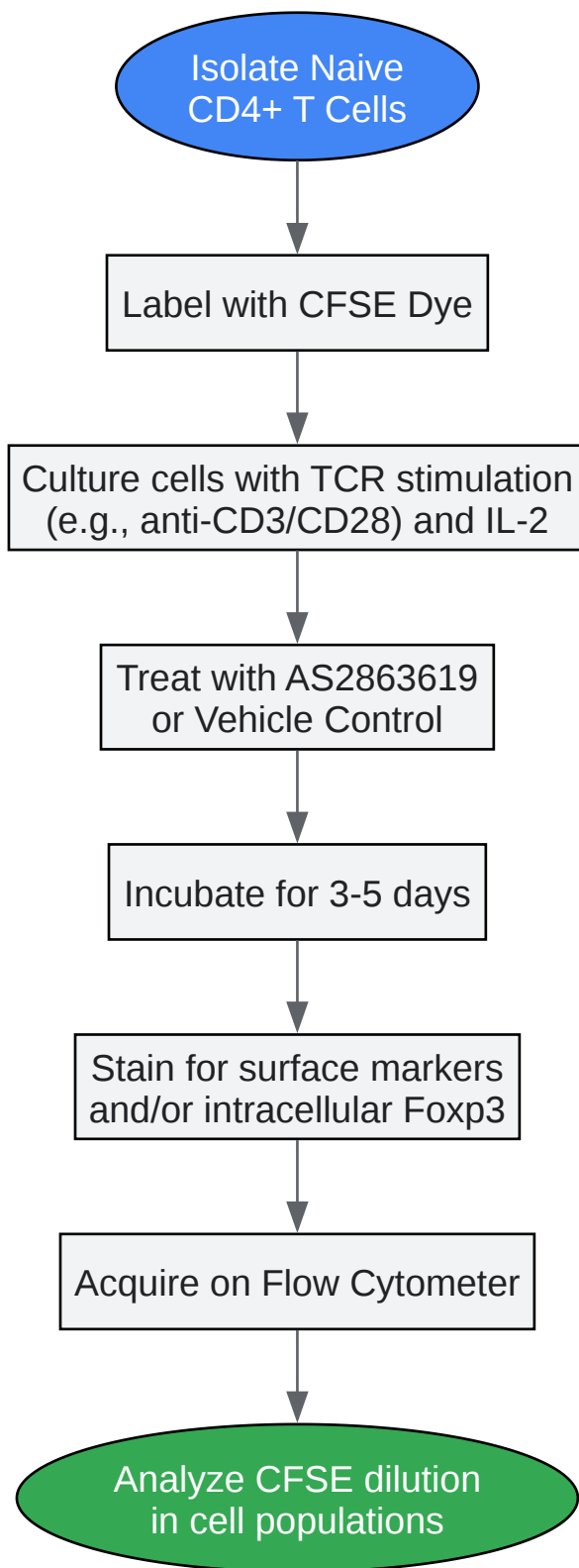
Phosphorylation Site	Effect of AS2863619 (1 μ M)
STAT5 Serine (PSP motif)	Suppressed to ~40% of control[1]
STAT5 Tyrosine (C-terminal)	Enhanced to ~160% of control[1]

Signaling and Experimental Workflow Diagrams



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Caption: Signaling pathway of **AS2863619** in T cells.



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Caption: Experimental workflow for proliferation analysis.

Experimental Protocols

Protocol 1: In Vitro T Cell Proliferation Assay

This protocol is designed to assess the indirect effect of **AS2863619** on effector T cell proliferation by co-culturing with **AS2863619**-induced Tregs.

- **Cell Isolation:** Isolate naïve CD4⁺ T cells from mouse splenocytes or human PBMCs using a negative selection kit.
- **CFSE Labeling:** Resuspend a population of effector T cells (Teff) at 1×10^7 cells/mL in PBS. Add Carboxyfluorescein succinimidyl ester (CFSE) to a final concentration of 5 μ M. Incubate for 10 minutes at 37°C. Quench the reaction with 5 volumes of ice-cold culture medium. Wash cells twice.
- **Treg Generation:** Culture a separate population of naïve CD4⁺ T cells with TCR stimulation (e.g., plate-bound anti-CD3 and soluble anti-CD28 antibodies) and IL-2, in the presence of **AS2863619** (e.g., 1 μ M) or a vehicle control (DMSO) for 3-4 days to generate iTregs.
- **Co-culture:** Plate the CFSE-labeled Teff cells at 1×10^5 cells/well in a 96-well plate. Add the generated iTregs at various ratios (e.g., 1:1, 1:2, 1:4 Teff:iTreg). Add TCR stimulation.
- **Incubation:** Culture the cells for 72-96 hours at 37°C, 5% CO₂.
- **Analysis:** Harvest cells and analyze by flow cytometry. Gate on the Teff population and measure the dilution of the CFSE signal as an indicator of proliferation.

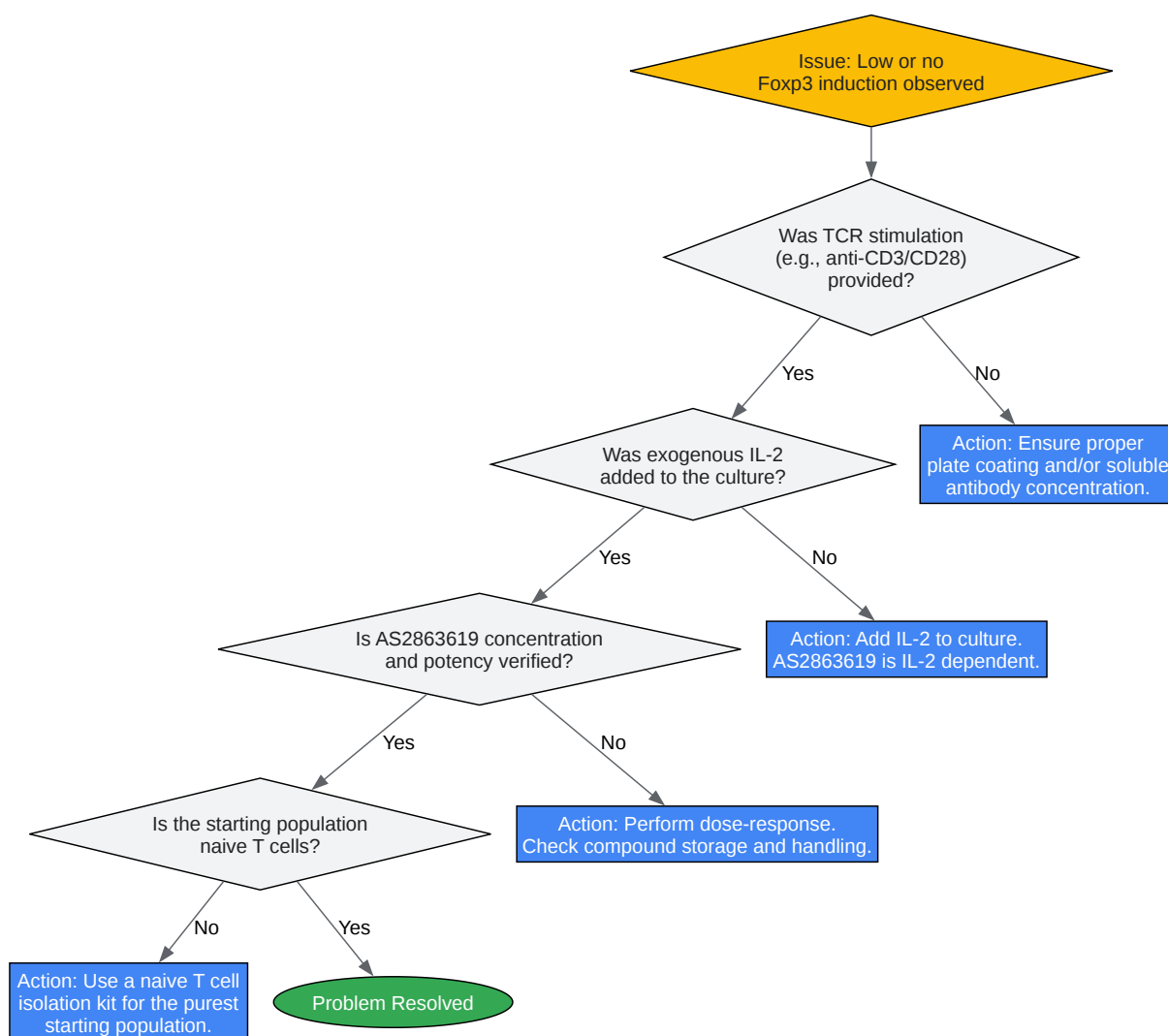
Protocol 2: Foxp3 Induction Assay

This protocol verifies the ability of **AS2863619** to induce Foxp3 expression.

- **Cell Plating:** Isolate and plate naïve CD4⁺ T cells at 1×10^6 cells/mL in a 24-well plate pre-coated with anti-CD3 antibody.
- **Stimulation & Treatment:** Add soluble anti-CD28 antibody (1-2 μ g/mL), IL-2 (10 ng/mL), and **AS2863619** at various concentrations (e.g., 0.1 nM to 1 μ M) or a vehicle control.

- Incubation: Culture for 72 hours at 37°C, 5% CO₂.
- Staining: Harvest cells and perform surface staining for CD4 and CD25. Subsequently, fix, permeabilize, and perform intracellular staining for Foxp3 using a Foxp3 staining buffer kit.
- Analysis: Analyze by flow cytometry, gating on CD4⁺ cells to determine the percentage of Foxp3⁺ cells.

Troubleshooting Guide



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Caption: Troubleshooting logic for low Foxp3 induction.

Issue: I am not observing the expected decrease in effector T cell proliferation.

- Cause: Insufficient Treg conversion or function.
 - Solution: Confirm robust Foxp3 induction in your Treg generation culture using the protocol above. Ensure that TCR stimulation and IL-2 are present, as **AS2863619**'s effect is dependent on them.[\[1\]](#)
- Cause: Incorrect ratio of Tregs to effector cells.
 - Solution: Titrate the ratio of induced Tregs to effector T cells in your suppression assay. A higher ratio (e.g., 1:1 or 2:1 Treg:Teff) may be required to see significant suppression.
- Cause: Inappropriate timing of the assay.
 - Solution: Ensure the co-culture proceeds for at least 72 hours to allow for multiple rounds of effector cell division and for the suppressive function of the induced Tregs to manifest.

Issue: I am observing unexpected levels of cell death in my cultures.

- Cause: High concentration of **AS2863619**.
 - Solution: While generally non-toxic, extremely high concentrations of any compound can affect viability. Perform a dose-response experiment to find the optimal concentration for Foxp3 induction without compromising viability. Other CDK8/19 inhibitors show toxicity at very high doses (e.g., >10 μ M).[\[6\]](#)
- Cause: Solvent toxicity.
 - Solution: Ensure the final concentration of the vehicle (e.g., DMSO) is consistent across all conditions and is at a non-toxic level (typically <0.1%).
- Cause: Poor initial cell quality or culture conditions.
 - Solution: Ensure the starting T cell population is highly viable and that culture medium, supplements, and conditions (temperature, CO₂) are optimal for T cell survival and growth.

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